

Interpreting unexpected results with C18H12FN5O3

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Compound of Interest

Compound Name: C18H12FN5O3

Cat. No.: B12635274

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Technical Support Center: C18H12FN5O3

This technical support center provides troubleshooting guidance and frequently asked questions for researchers using the novel compound **C18H12FN5O3**. Given that this is a research compound, unexpected results can occur. This guide is designed to help you interpret these results and provide potential solutions.

Compound Information

Identifier	Value
Molecular Formula	C18H12FN5O3
Molecular Weight	377.32 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>10 mM), poorly soluble in aqueous buffers

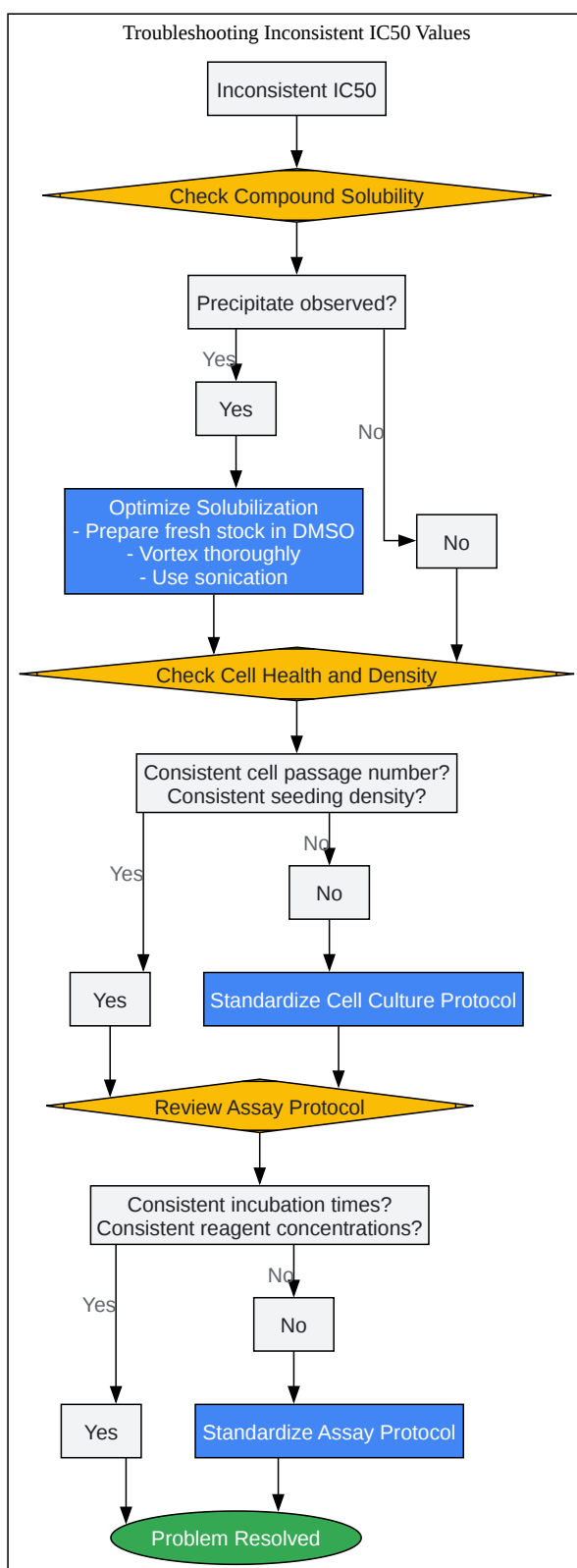
Troubleshooting Guides

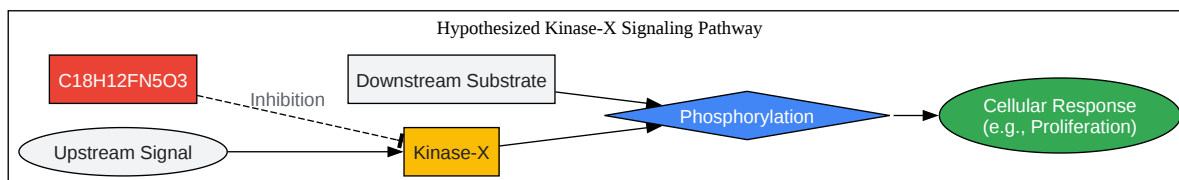
This section addresses specific issues you might encounter during your experiments with **C18H12FN5O3**.

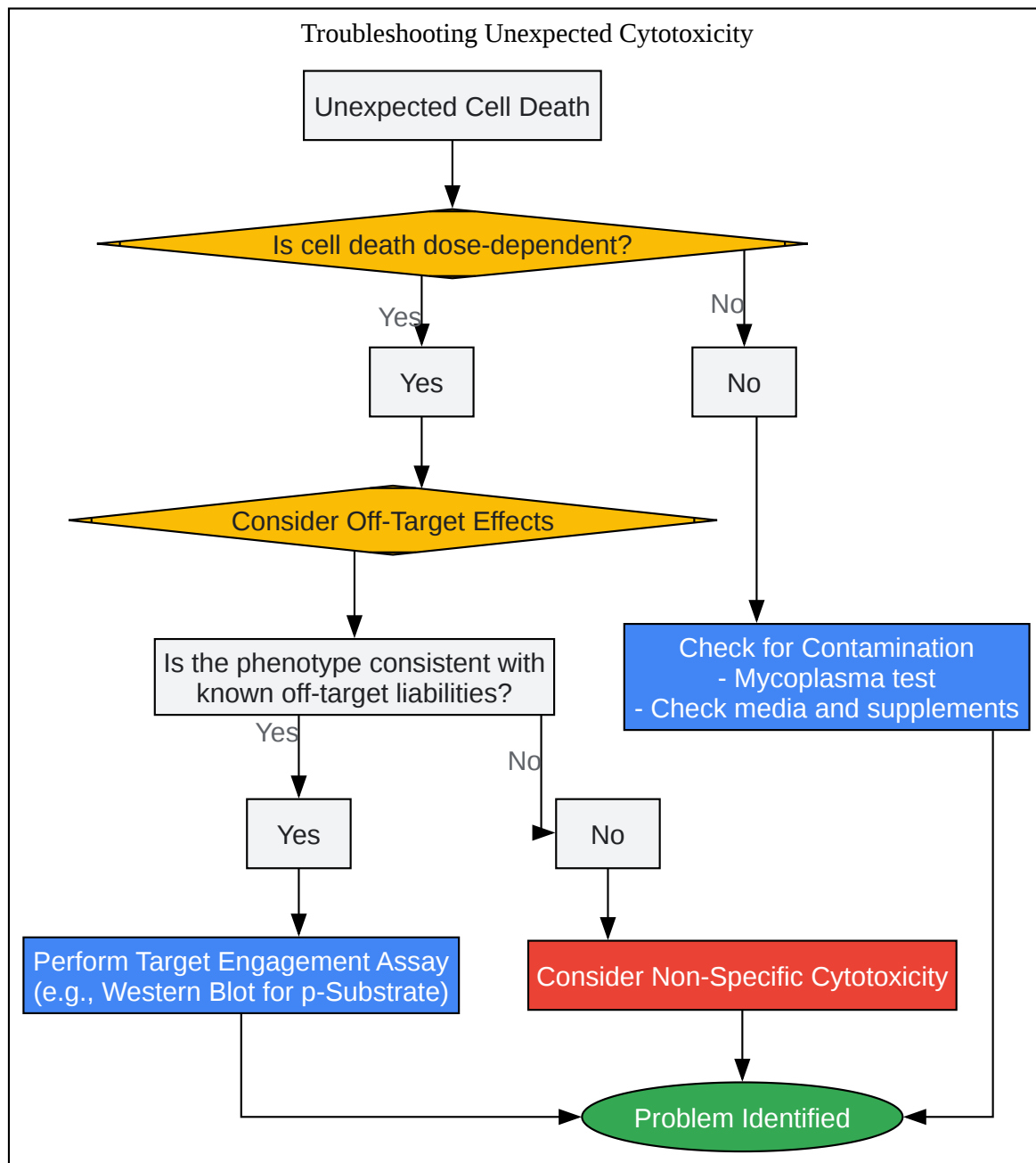
Issue 1: Inconsistent IC50 Values in Cell-Based Assays

Question: My IC50 value for **C18H12FN5O3** varies significantly between experiments. What could be the cause?

Answer: Inconsistent IC50 values are a common issue when working with small molecules. Several factors can contribute to this variability. Refer to the troubleshooting workflow below.







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